

A Comparative Analysis of Nickel-Chromium Alloy Biocompatibility in Dental Applications

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Compound of Interest

Compound Name: *chromium;nickel*

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A detailed examination of the biological response to various Nickel-Chromium (Ni-Cr) dental alloys, supported by experimental data, to guide researchers and clinicians in material selection.

The biocompatibility of dental alloys is a critical factor in ensuring patient safety and the long-term success of restorative and prosthetic treatments. Nickel-Chromium (Ni-Cr) based alloys have been extensively utilized in dentistry due to their favorable mechanical properties and cost-effectiveness. However, concerns regarding the potential for adverse biological effects, primarily due to the release of nickel and other constituent ions, have prompted extensive research into their biocompatibility. This guide provides a comparative analysis of different Ni-Cr alloys, focusing on key biocompatibility markers such as cytotoxicity, genotoxicity, and ion release. The influence of alloying elements like beryllium and the effects of recasting are also examined.

Comparative Data on Biocompatibility

The following tables summarize quantitative data from various in vitro studies, offering a comparative overview of the biocompatibility of different Ni-Cr alloys.

Table 1: Cytotoxicity of Ni-Cr Alloys

| Alloy Type | Cell Line | Assay | Results | Reference |
|---------------------------------|--|--------------------------|--|-----------|
| Ni-Cr without Beryllium | Human Lymphocytes | Cell Proliferation Assay | Higher cell viability compared to Be-containing alloys. [1] | [1] |
| Ni-Cr with Beryllium | Human Lymphocytes | Cell Proliferation Assay | Significantly higher cytotoxicity compared to alloys without beryllium.[1] | [1] |
| Wiron 99 (Ni-Cr) - 100% New | Chinese Hamster Fibroblasts (V79-HG04) | Cell Viability | Least cytotoxic among the tested Ni-Cr alloys.[2] | [2] |
| Ceramet (Ni-Cr) - 100% New | Chinese Hamster Fibroblasts (V79-HG04) | Cell Viability | More cytotoxic than Wiron 99.[2] | [2] |
| Hi Nickel CB (Ni-Cr) - 100% New | Chinese Hamster Fibroblasts (V79-HG04) | Cell Viability | Most cytotoxic among the tested Ni-Cr alloys.[2] | [2] |
| Wiron 99 (Ni-Cr) - 50% Recast | Chinese Hamster Fibroblasts (V79-HG04) | Cell Viability | Increased cytotoxicity compared to 100% new alloy. [2] | [2] |
| Wiron 99 (Ni-Cr) - 100% Recast | Chinese Hamster Fibroblasts (V79-HG04) | Cell Viability | Significantly more cytotoxic than 50% recast alloy.[2] | [2] |
| Ni-Cr Alloy | L929 Mouse Fibroblasts | Cell Viability | Lower cell viability | [3] |

compared to Co-
Cr alloys.[3]

Table 2: Genotoxicity of Ni-Cr Alloys

| Alloy Type | Cell Line | Assay | Key Findings | Reference |
|---|--|--------------------|--|-----------|
| Ni-Cr without Beryllium (5, 10, 20 mg/mL) | Human Lymphocytes | Micronucleus Assay | Dose-dependent increase in micronuclei incidence.[1] | [1] |
| Ni-Cr with Beryllium (5, 10, 20 mg/mL) | Human Lymphocytes | Micronucleus Assay | Significantly higher incidence of micronuclei compared to alloys without beryllium at all concentrations. [1] | [1] |
| Wiron 99 (Ni-Cr) - 100% New | Chinese Hamster Fibroblasts (V79-HG04) | Micronucleus Assay | Lowest genotoxicity.[4] | [4] |
| Wiron 99 (Ni-Cr) - 50% Recast | Chinese Hamster Fibroblasts (V79-HG04) | Micronucleus Assay | Intermediate genotoxicity.[4] | [4] |
| Wiron 99 (Ni-Cr) - 100% Recast | Chinese Hamster Fibroblasts (V79-HG04) | Micronucleus Assay | Highest genotoxicity.[4] | [4] |
| Remanium CSe (Ni-Cr) - 100% New | Chinese Hamster Fibroblasts (V79-HG04) | Micronucleus Assay | Lowest genotoxicity, no significant difference from Wiron 99.[4] | [4] |
| Remanium CSe (Ni-Cr) - 50% Recast | Chinese Hamster Fibroblasts (V79-HG04) | Micronucleus Assay | Intermediate genotoxicity.[4] | [4] |
| Remanium CSe (Ni-Cr) - 100% Recast | Chinese Hamster Fibroblasts (V79-HG04) | Micronucleus Assay | Highest genotoxicity.[4] | [4] |

Table 3: Ion Release from Ni-Cr Alloys

| Alloy Type | Medium | Ion Measured | Key Findings | Reference |
|---------------------------------------|-------------------------------------|--------------|---|-----------|
| Ni-Cr Alloy | Artificial Saliva (pH 2.5, 5, 6, 7) | Ni, Cr | Ion release increased with decreasing pH; Ni release was higher than Cr release.[5] | [5] |
| Ni-Cr (Cast) | Artificial Saliva | Ni | Highest Ni ion release compared to SLM and SM manufactured alloys.[6] | [6] |
| Ni-Cr (Selective Laser Melting - SLM) | Artificial Saliva | Ni | Lowest Ni ion release.[6] | [6] |
| Ni-Cr (Soft Milling - SM) | Artificial Saliva | Ni | Lower Ni ion release than cast alloy.[6] | [6] |
| Ni-Cr Fixed Orthodontic Appliances | Human Saliva (in vivo) | Ni, Cr | Levels peaked at 1 week and then gradually decreased; remained below toxic levels.[7] | [7] |

Experimental Protocols

A summary of the key experimental methodologies cited in the comparative data is provided below.

Cytotoxicity and Cell Proliferation Assay

The assessment of cytotoxicity often involves exposing cultured cells to the dental alloy or its extracts and measuring the effect on cell viability and proliferation. A common method is the MTT assay, where the metabolic activity of viable cells is quantified. Another approach is the cell proliferation assay, which measures the increase in cell number over time.[1][2]

Genotoxicity Assessment: Micronucleus Assay

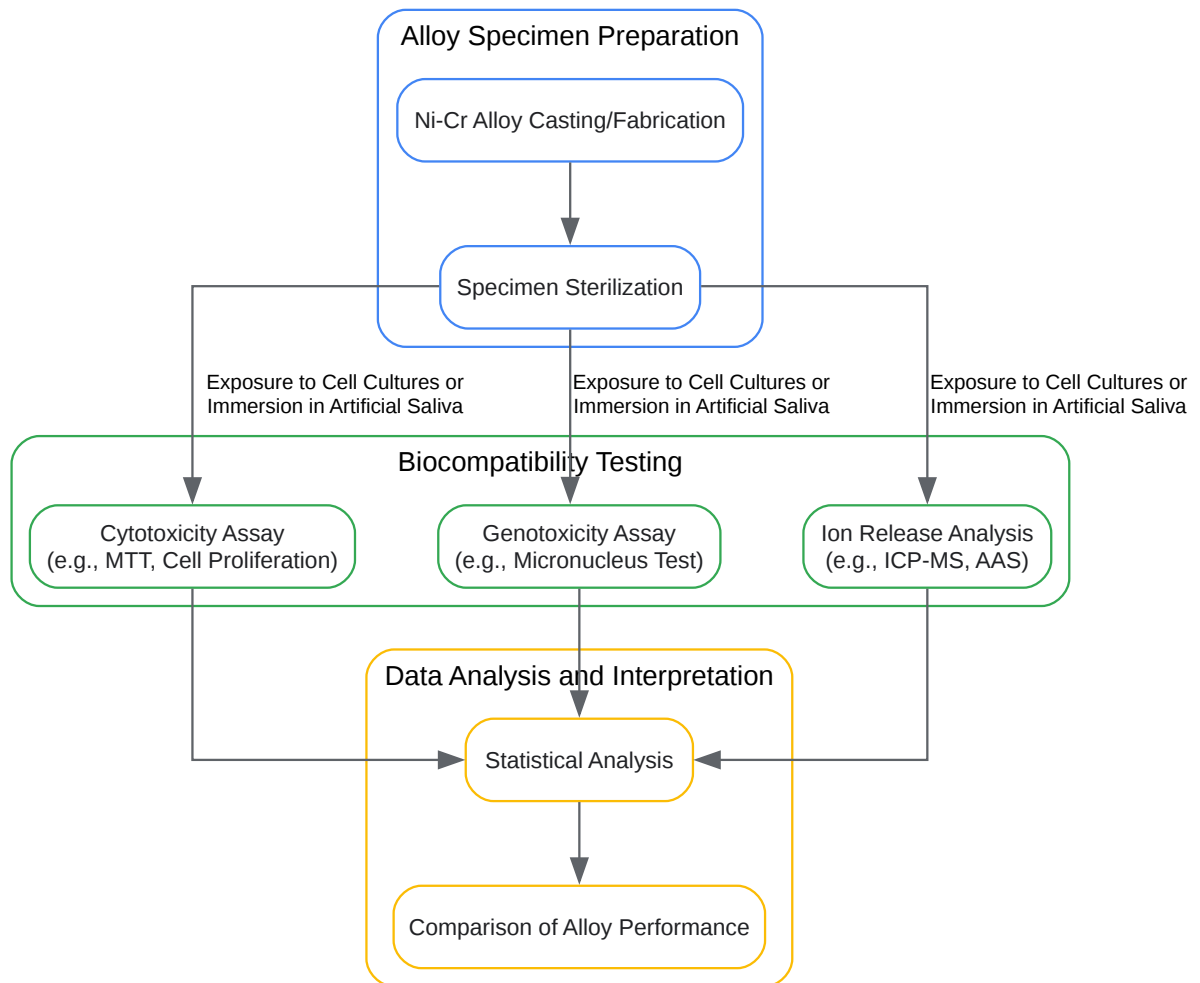
The micronucleus assay is a standard method for evaluating genotoxicity.[1][4] Cells are exposed to the test material, and the formation of micronuclei, which are small, extra-nuclear bodies containing chromosomal fragments or whole chromosomes that were not incorporated into the daughter nuclei during mitosis, is observed. An increased frequency of micronucleated cells indicates chromosomal damage.[4] The assay is often performed on human lymphocytes or established cell lines like Chinese hamster V79-HG04 fibroblasts.[1][4]

Ion Release Analysis

To quantify the release of metallic ions, alloy specimens are typically immersed in a relevant medium, such as artificial saliva or cell culture medium, for a specified period. The concentration of released ions in the solution is then measured using techniques like atomic absorption spectrophotometry (AAS) or inductively coupled plasma mass spectrometry (ICP-MS).[2][5]

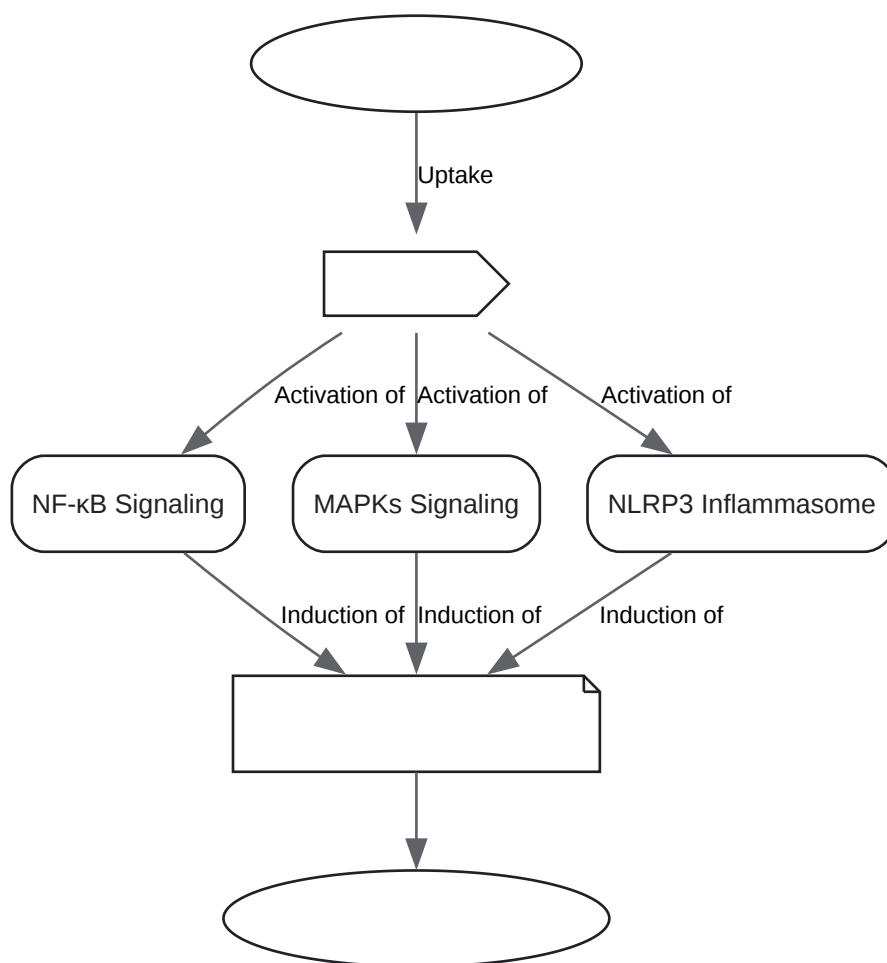
Visualization of Experimental Workflows and Biological Pathways

The following diagrams illustrate the typical workflow for biocompatibility testing of Ni-Cr alloys and the inflammatory signaling pathway potentially activated by nickel ions.



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Workflow for in vitro biocompatibility testing of Ni-Cr alloys.



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Simplified signaling pathway of Nickel-induced inflammation.

Discussion and Conclusion

The collective evidence from in vitro studies indicates that the biocompatibility of Ni-Cr alloys can be significantly influenced by their composition and manufacturing process. The addition of beryllium to Ni-Cr alloys has been shown to increase both cytotoxicity and genotoxicity.[1] This is a critical consideration for clinical applications, as beryllium is known for its toxic and allergenic potential.[1]

Furthermore, the practice of recasting Ni-Cr alloys, a common cost-saving measure in some dental laboratories, has been demonstrated to have a detrimental effect on their biocompatibility. Recasting can lead to increased ion release and consequently higher

cytotoxicity and genotoxicity.[2][4] This is likely due to alterations in the alloy's microstructure and composition during the repeated melting and casting process.

The manufacturing technique also plays a crucial role. Studies have shown that Ni-Cr alloys produced by selective laser melting (SLM) exhibit lower nickel ion release and superior biocompatibility compared to traditionally cast alloys.[6] This suggests that modern digital manufacturing methods may offer a pathway to producing more biologically stable Ni-Cr restorations.

In conclusion, while Ni-Cr alloys remain a viable option in dentistry, a careful selection of the specific alloy and manufacturing process is paramount to minimize potential adverse biological effects. Alloys containing beryllium should be avoided, and the recasting of Ni-Cr alloys is discouraged due to the increased risk of cytotoxicity and genotoxicity. The development and adoption of advanced manufacturing techniques like SLM may hold the key to enhancing the biocompatibility and long-term safety of Ni-Cr dental restorations. Further research is warranted to fully elucidate the clinical implications of these in vitro findings.

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